

safe handling and reaction setup for 3,5-Difluoroisonicotinonitrile

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Compound of Interest

Compound Name: 3,5-Difluoroisonicotinonitrile

Cat. No.: B577487

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Application Notes and Protocols for 3,5-Difluoroisonicotinonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **3,5-Difluoroisonicotinonitrile** in a research and development setting. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, the safety and handling information is primarily based on data for the structurally similar and hazardous compound, 3,5-Difluorobenzonitrile.

Compound Information

Property	Value
Chemical Name	3,5-Difluoroisonicotinonitrile
Synonyms	4-Cyano-3,5-difluoropyridine
CAS Number	1214377-09-9
Molecular Formula	C ₆ H ₂ F ₂ N ₂
Molecular Weight	140.09 g/mol
Purity	Typically ≥98%

Safety and Handling

Extreme caution should be exercised when handling **3,5-Difluoroisonicotinonitrile**. Based on analogous compounds, it is predicted to be toxic if swallowed, harmful in contact with skin, and may cause severe skin and eye irritation, as well as respiratory irritation.

Hazard Classification (Predicted)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment (Long-term)	3	H412: Harmful to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling this compound. The following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles and a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber, tested for breakthrough time).
- **Skin and Body Protection:** A lab coat, long pants, and closed-toe shoes. For larger quantities or in case of potential splashing, a chemical-resistant apron is recommended.

- Respiratory Protection: Use only in a well-ventilated area, preferably within a certified chemical fume hood. If the ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Handling and Storage

- Handling:
 - Avoid all personal contact, including inhalation of dust or fumes.[\[1\]](#)[\[2\]](#)
 - Do not eat, drink, or smoke in the handling area.
 - Keep containers securely sealed when not in use.[\[3\]](#)
 - Avoid the formation of dust and aerosols.
 - Use spark-proof tools and avoid sources of ignition.
 - Wash hands thoroughly after handling.[\[3\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[4\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
 - Store in the original, tightly sealed container.
 - Protect from physical damage.

First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[3]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Spill and Waste Disposal

- Spills:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE.
 - For solid spills, carefully sweep up the material to avoid generating dust and place it in a sealed, labeled container for disposal.
 - Absorb liquid spills with an inert material (e.g., vermiculite, sand) and place in a sealed, labeled container for disposal.
 - Wash the spill area thoroughly with soap and water.
- Waste Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations.[1][2]

- Contact a licensed professional waste disposal service.[5]
- Do not dispose of down the drain or in the regular trash.[4]

Experimental Protocols: Nucleophilic Aromatic Substitution (S_NAr)

3,5-Difluoroisonicotinonitrile is an electron-deficient aromatic system, making it susceptible to nucleophilic aromatic substitution (S_NAr). The fluorine atoms are activated by the electron-withdrawing nitrile group and the pyridine nitrogen, facilitating their displacement by various nucleophiles.

Below is a representative protocol for the amination of **3,5-Difluoroisonicotinonitrile**. This protocol is based on general principles of S_NAr on similar fluorinated pyridines and should be optimized for specific amines and reaction scales.

General Protocol for Amination

Reaction:

Materials:

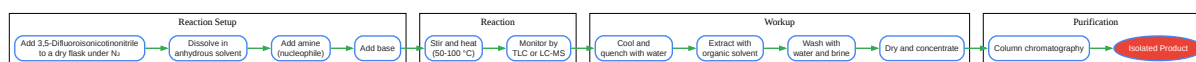
- **3,5-Difluoroisonicotinonitrile**
- Amine (e.g., morpholine, piperidine, or a primary amine)
- Anhydrous polar aprotic solvent (e.g., Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), or Acetonitrile (MeCN))
- Base (e.g., Potassium carbonate (K₂CO₃) or Triethylamine (Et₃N))
- Round-bottom flask with a reflux condenser and magnetic stirrer
- Inert atmosphere (Nitrogen or Argon)
- Standard workup and purification equipment (separatory funnel, rotary evaporator, chromatography supplies)

Procedure:

- Reaction Setup:
 - In a dry round-bottom flask under an inert atmosphere, add **3,5-Difluoroisonicotinonitrile** (1.0 eq).
 - Dissolve the starting material in the chosen anhydrous solvent (e.g., DMF).
 - Add the amine (1.1 to 2.2 eq, depending on whether mono- or di-substitution is desired) to the solution.
 - Add the base (1.5 to 3.0 eq) to the reaction mixture.
- Reaction Conditions:
 - Stir the reaction mixture at room temperature or heat to a temperature between 50-100 °C, depending on the nucleophilicity of the amine.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction by adding water.
 - Extract the product with an appropriate organic solvent (e.g., ethyl acetate, dichloromethane).
 - Wash the combined organic layers with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Filter and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification:

- Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to obtain the desired substituted isonicotinonitrile.

Experimental Workflow Diagram



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Caption: Workflow for the amination of **3,5-Difluoroisonicotinonitrile**.

Signaling Pathways and Logical Relationships

Nucleophilic Aromatic Substitution (S_NAr) Mechanism

The reaction proceeds via a Meisenheimer complex intermediate. The high electronegativity of the fluorine atoms and the electron-withdrawing nature of the nitrile and pyridine ring stabilize the negative charge in this intermediate.

3,5-Difluoroisonicotinonitrile + Nucleophile (Nu^-)

Attack of Nu^-

Transition State 1

Meisenheimer Complex
(Anionic Intermediate)

Loss of F^-

Transition State 2

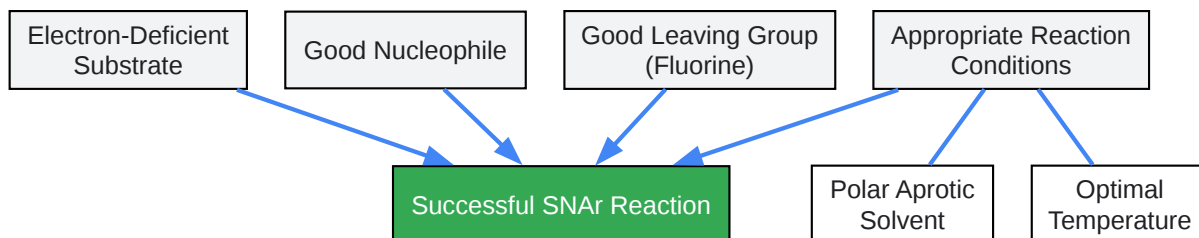
Substituted Product + F^-

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Caption: The stepwise mechanism of nucleophilic aromatic substitution.

Logical Relationship for Reaction Success

The success of the $\text{S}_{\text{N}}\text{Ar}$ reaction on **3,5-Difluoroisonicotinonitrile** is dependent on several key factors.



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Caption: Key factors influencing the success of the SNAr reaction.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for a formal risk assessment. Always consult the most up-to-date safety information and conduct a thorough literature search before beginning any new experimental work. The provided experimental protocol is a general guideline and requires optimization for specific applications.

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